

Personal protective equipment for handling 5-Bromo-2-iodo-3-methoxypyrazine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2-iodo-3-methoxypyrazine

Cat. No.: B022230

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Comprehensive Safety & Handling Guide: 5-Bromo-2-iodo-3-methoxypyrazine

As Senior Application Scientists, our commitment extends beyond supplying high-quality reagents. We aim to empower your research by providing the critical safety and operational intelligence needed to handle specialized chemical intermediates with confidence and precision. This guide offers a detailed protocol for the safe handling and disposal of **5-Bromo-2-iodo-3-methoxypyrazine** (CAS No. 476622-89-6), grounded in established safety standards and an expert understanding of its chemical nature.

Immediate Safety Briefing: Hazard Profile

5-Bromo-2-iodo-3-methoxypyrazine is a halogenated heterocyclic compound. While specific toxicity data is limited, its structure and the available safety classifications demand a cautious approach. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the foundational safety information for this compound.^{[1][2][3]}

The primary hazards are associated with irritation and acute toxicity.^{[1][4]} Understanding these risks is the first step in implementing an effective safety protocol. The causality is direct: the compound's ability to irritate skin, eyes, and the respiratory system dictates the specific personal protective equipment (PPE) required to create a barrier between the researcher and the chemical.

Table 1: GHS Hazard Classification for **5-Bromo-2-iodo-3-methoxypyrazine**

Hazard Code	Hazard Statement	Hazard Class	Pictogram	Signal Word
H302	Harmful if swallowed	Acute toxicity, oral	GHS07 (Exclamation Mark)	Warning
H315	Causes skin irritation	Skin corrosion/irritation	GHS07 (Exclamation Mark)	Warning
H319	Causes serious eye irritation	Serious eye damage/eye irritation	GHS07 (Exclamation Mark)	Warning
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure	GHS07 (Exclamation Mark)	Warning

Source: Aggregated GHS information from multiple suppliers.[\[1\]](#)[\[4\]](#)

Core Protective Measures: Engineering and Personal Protective Equipment (PPE)

The hierarchy of controls is a fundamental principle of laboratory safety. Before relying on PPE, engineering controls must be in place.

Primary Engineering Control: Chemical Fume Hood Due to its classification as a respiratory irritant (H335), all handling of **5-Bromo-2-iodo-3-methoxypyrazine** powder must be performed inside a certified chemical fume hood. This engineering control is non-negotiable as it captures potentially harmful dust and vapors at the source, providing the most effective means of preventing inhalation exposure.

Mandatory Personal Protective Equipment (PPE) Ensemble

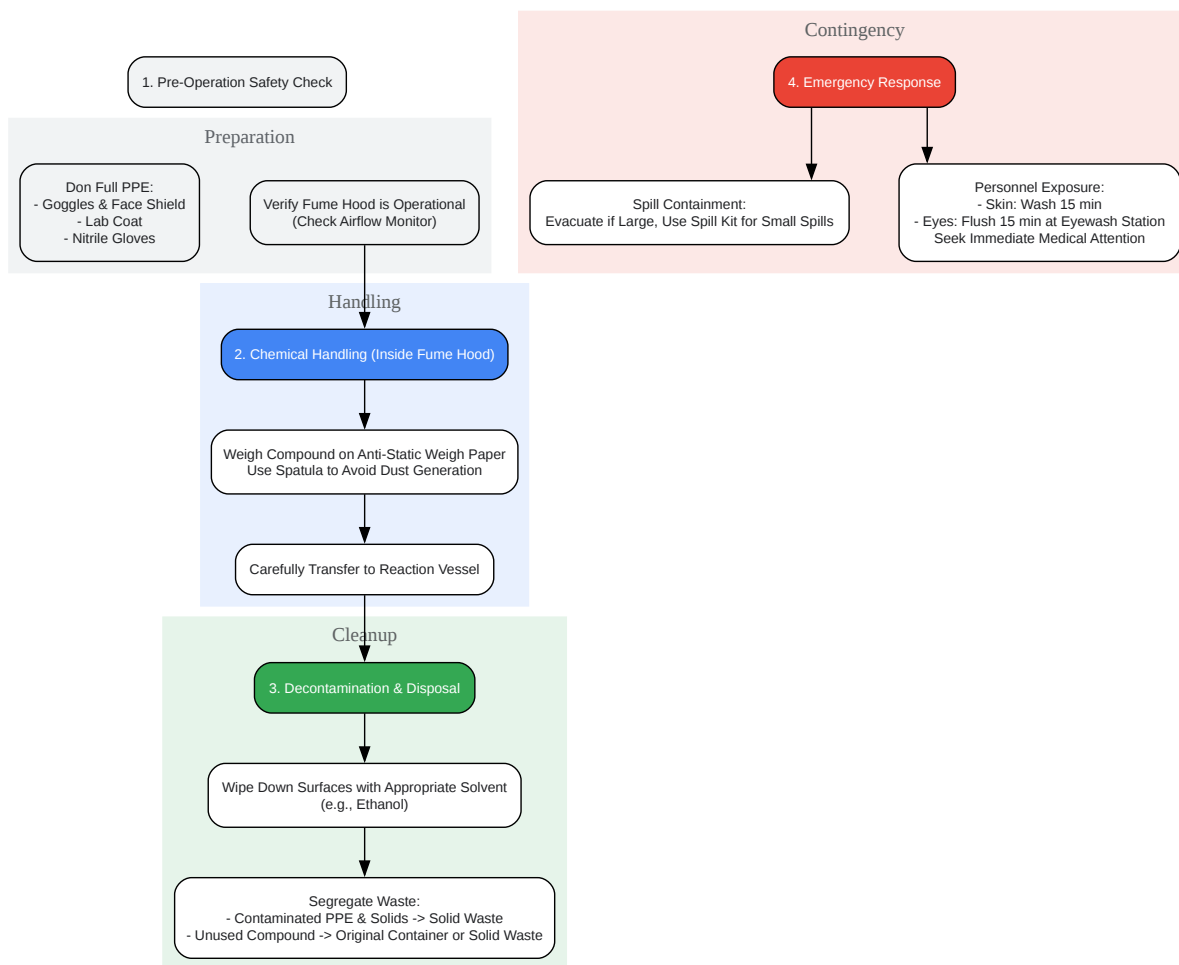
PPE is the final barrier of defense.^[5] For this compound, the following ensemble is required to mitigate the risks of skin, eye, and incidental ingestion exposure.

- Eye and Face Protection:
 - Rationale: The H319 classification ("Causes serious eye irritation") necessitates robust protection beyond standard safety glasses.^{[1][4]}
 - Required: Chemical splash goggles that form a seal around the eyes are mandatory. They must comply with ANSI Z87.1 standards.^[6]
 - Conditional: When handling larger quantities (>5g) or when there is a heightened risk of splashing, a full-face shield must be worn in addition to chemical splash goggles.^{[6][7]} The face shield alone does not provide adequate protection.^[6]
- Skin and Body Protection:
 - Rationale: The H315 classification ("Causes skin irritation") requires a complete barrier to prevent skin contact.^{[1][4]}
 - Required: A flame-resistant laboratory coat is the minimum requirement. Ensure cuffs are snug and the coat is fully buttoned.^[5]
 - Additional Protection: For tasks involving significant quantities or a high risk of spills, a chemically resistant apron should be worn over the lab coat.^[7] Full-length pants and closed-toe shoes are mandatory at all times in the laboratory.^[5]
- Hand Protection:
 - Rationale: Direct contact with the skin can cause irritation. No single glove material protects against all chemicals indefinitely.^[8]
 - Required: Nitrile gloves are the standard for providing protection against incidental contact with this solid compound.^{[8][9]}
 - Protocol: Always inspect gloves for tears or punctures before use. For procedures involving prolonged contact or immersion, consult the glove manufacturer's chemical

resistance guide to select a glove with a longer breakthrough time, such as neoprene or butyl rubber.^{[8][9]} Remove gloves using the proper technique to avoid contaminating your skin and dispose of them immediately in the designated chemical waste container.

Operational Plan: Step-by-Step Handling Protocol

This workflow is designed to ensure safety at every stage of handling, from preparation to disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-2-iodo-3-methoxypyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022230#personal-protective-equipment-for-handling-5-bromo-2-iodo-3-methoxypyrazine]

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